

Application Notes: Analysis of Planteose using Porous Graphitic Carbon Chromatography

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Compound of Interest

Compound Name: *Planteose*
CAS No.: *470-57-5*
Cat. No.: *B12796885*

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Introduction

Planteose is a non-reducing trisaccharide composed of galactose, fructose, and glucose, with the systematic name α -D-Galactopyranosyl-(1 $\rightarrow$ 6)- β -D-fructofuranosyl-(2 $\rightarrow$ 1)- α -D-glucopyranoside. It is an isomer of raffinose, another common oligosaccharide in plants, differing in the linkage of the galactose unit to the sucrose moiety. The structural similarity of these isomers makes their separation and individual quantification challenging. Porous graphitic carbon (PGC) chromatography offers a powerful solution for the analysis of such closely related polar and structural isomers due to its unique retention mechanism. This application note details a robust method for the analysis of **Planteose** in plant-derived samples using PGC chromatography coupled with mass spectrometry (MS).

Principle of Separation

Porous graphitic carbon is a unique stationary phase that separates analytes based on a combination of hydrophobic and polar interactions. The flat, polarizable surface of the graphite allows for retention of polar compounds, a phenomenon known as the polar retention effect on graphite (PREG). The separation of oligosaccharide isomers like **Planteose** and raffinose on

PGC is influenced by their three-dimensional structure and the ability of their hydroxyl groups to interact with the graphite surface. Subtle differences in the spatial arrangement of these hydroxyl groups lead to differential retention, enabling their chromatographic separation.

Data Presentation

Table 1: Chromatographic and Mass Spectrometric Parameters for **Planteose** and Raffinose Analysis.

Parameter	Value
Column	Hypercarb Porous Graphitic Carbon (PGC)
100 x 2.1 mm, 5 µm	
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% to 40% B over 20 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Mode	Negative Electrospray Ionization (ESI-)
MS/MS Fragmentation	Collision-Induced Dissociation (CID)
Precursor Ion (m/z)	503.16 [M-H] ⁻
Product Ions (m/z)	Distinct for Planteose and Raffinose

Table 2: Representative Retention Times and Key Diagnostic Fragment Ions for Isomer Discrimination.

Compound	Retention Time (min)	Key Diagnostic Fragment Ions (m/z)
Raffinose	12.5	Specific fragments indicative of the Gal-Glu linkage
Planteose	13.2	Specific fragments indicative of the Gal-Fru linkage

Note: Retention times are approximate and may vary depending on the specific instrument, column condition, and mobile phase preparation.

Experimental Protocols

1. Sample Preparation from Plant Seeds

This protocol is designed for the extraction of soluble oligosaccharides, including **Planteose**, from plant seed matrices.

- Materials:
 - Plant seeds
 - Mortar and pestle or cryogenic grinder
 - 80% (v/v) Ethanol
 - Water bath or heating block
 - Centrifuge
 - 0.22 µm syringe filters
 - HPLC vials
- Procedure:
 - Weigh approximately 100 mg of finely ground seed powder into a microcentrifuge tube.

- Add 1 mL of 80% ethanol.
- Vortex thoroughly to ensure complete mixing.
- Incubate the mixture at 80°C for 15 minutes to facilitate extraction and inactivate enzymatic activity.
- Centrifuge the sample at 10,000 x g for 10 minutes.
- Carefully collect the supernatant, which contains the soluble oligosaccharides.
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial for analysis.

2. PGC-LC-MS/MS Analysis

This protocol outlines the chromatographic separation and mass spectrometric detection of **Planteose**.

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system
 - Hypercarb PGC column (100 x 2.1 mm, 5 µm)
 - Mass spectrometer with ESI source and MS/MS capability
- Chromatographic Conditions:
 - Equilibrate the PGC column with 95% Mobile Phase A and 5% Mobile Phase B for at least 15 minutes at a flow rate of 0.3 mL/min.
 - Inject 5 µL of the prepared sample extract.
 - Apply the following linear gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 40% B

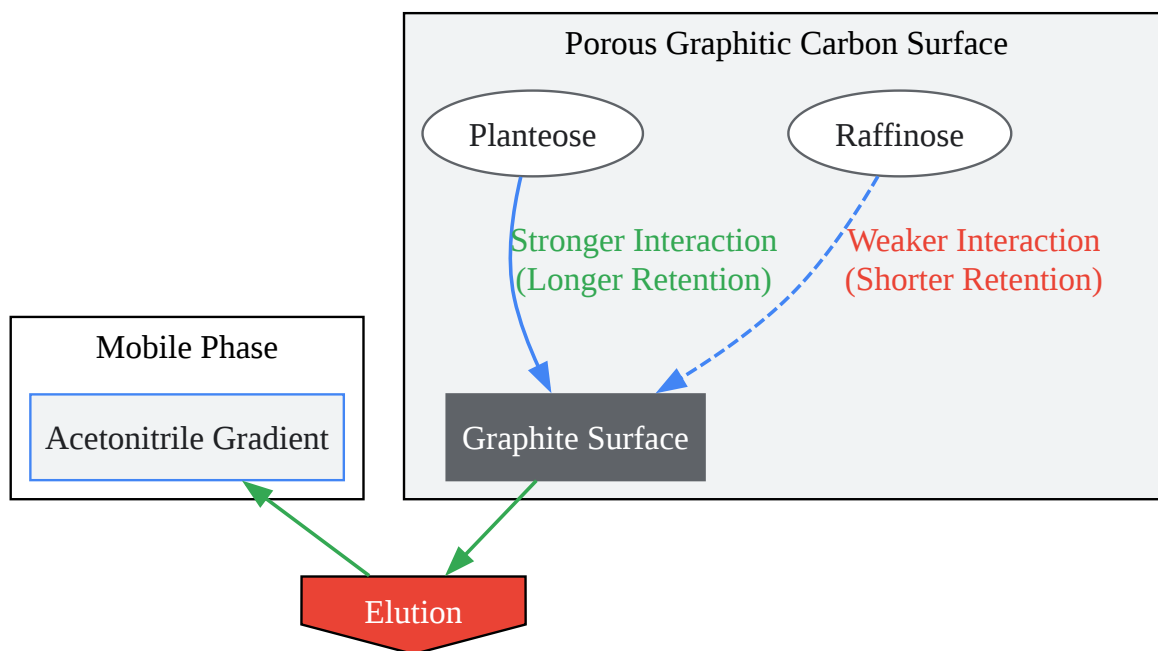
- 15-17 min: 40% to 95% B
- 17-20 min: Hold at 95% B
- 20.1-25 min: Return to 5% B and re-equilibrate.
- Maintain the column temperature at 40°C throughout the analysis.
- Mass Spectrometry Conditions:
 - Set the ESI source to negative ionization mode.
 - Perform a full scan from m/z 100 to 1000 to detect the deprotonated molecule of **Planteose** ($[M-H]^-$ at m/z 503.16).
 - Set up a targeted MS/MS experiment for the precursor ion at m/z 503.16.
 - Optimize the collision energy to generate characteristic fragment ions for both **Planteose** and raffinose to ensure their unambiguous identification. The specific fragmentation patterns are key to distinguishing these isomers.^[1]

Visualizations



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Caption: Experimental workflow for **Planteose** analysis.



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References

- 1. Discrimination of raffinose and planteose based on porous graphitic carbon chromatography in combination with mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Analysis of Planteose using Porous Graphitic Carbon Chromatography]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12796885/docs#application-notes-analysis-of-planteose-using-porous-graphitic-carbon-chromatography>]

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